

A Comprehensive Technical Guide to the Nuclear Properties of Tungsten-186

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tungsten-186

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental nuclear characteristics of **Tungsten-186** (^{186}W). The information presented is intended to support research and development activities, particularly in fields such as nuclear medicine, radiopharmaceutical production, and materials science.

General and Nuclear Properties

Tungsten-186 is one of the five naturally occurring isotopes of tungsten. It is classified as an observationally stable isotope, meaning it has not been observed to decay, though it is theoretically capable of radioactive decay over extremely long timescales.^{[1][2]} It is the second most abundant tungsten isotope.^[3]

The core nuclear properties of **Tungsten-186** are summarized in the table below, providing a consolidated source of key quantitative data.

Property	Value	Units
Symbol	^{186}W	-
Atomic Number (Z)	74	-
Neutron Number (N)	112	-
Mass Number (A)	186	-
Natural Abundance	28.43 (19)	%
Isotopic Mass	185.9543641	Da
Half-life	Observationally Stable ($> 4 \times 10^{21}$ years)	years
Theoretical Half-life	2.7×10^{19}	years
Nuclear Spin (I)	0	-
Parity	+	-
Mass Excess	-42.509542	MeV
Binding Energy per Nucleon	7.988607	MeV
Magnetic Dipole Moment	0	μN
Electric Quadrupole Moment	0	barn

[Sources:[1][3][4][5][6]]

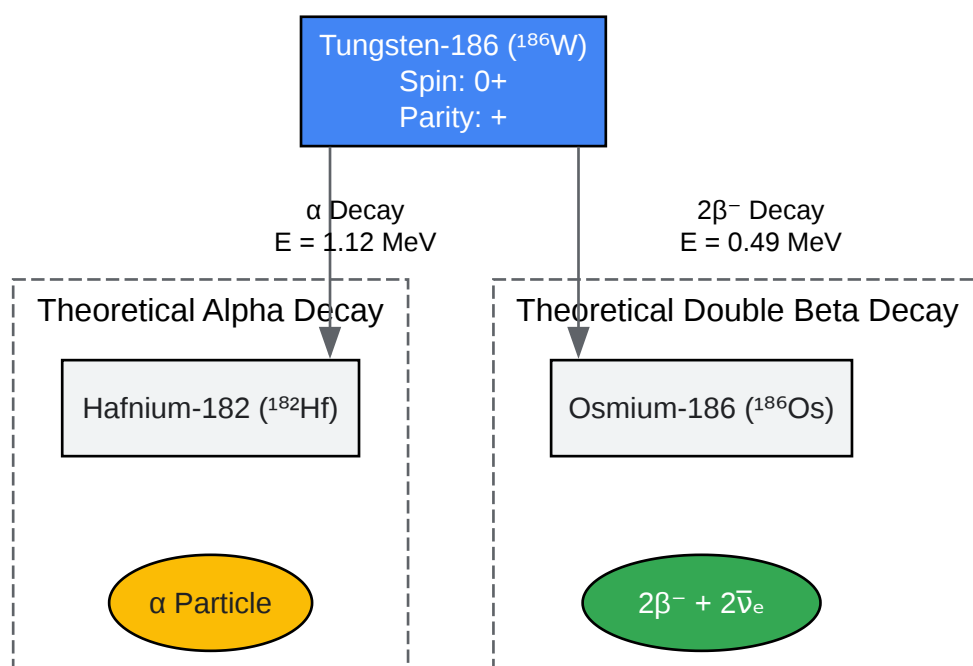
Isotopic Stability and Decay Characteristics

While considered stable for all practical purposes, theoretical models predict that **Tungsten-186** could undergo decay via alpha (α) emission or double beta ($2\beta^-$) decay.[7][8] The half-life for these processes is exceptionally long, exceeding the current age of the universe by many orders of magnitude, which is why its decay has not been experimentally confirmed.[1]

- Alpha (α) Decay (Theoretical): **Tungsten-186** is predicted to be capable of decaying into Hafnium-182 (^{182}Hf) through the emission of an alpha particle.[7][8]

- Decay Energy: 1.12411 MeV[7]
- Double Beta ($2\beta^-$) Decay (Theoretical): It could also potentially decay into Osmium-186 (^{186}Os) via double beta decay.[7]
- Decay Energy: 489.94 keV[7]

The extreme stability of ^{186}W makes it a non-radioactive and safe material to handle under standard laboratory conditions.



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Theoretical decay pathways for **Tungsten-186**.

Key Applications in Research and Medicine

The primary application of enriched **Tungsten-186** is in the production of the radioisotope Tungsten-188 (^{188}W).[3][9] This is a critical precursor in nuclear medicine for generating the therapeutic radionuclide Rhenium-188 (^{188}Re).[6][9]

Production of Rhenium-188: **Tungsten-186** serves as the target material in a nuclear reactor. Through a sequence of two neutron capture events (n, γ), it is transmuted into Tungsten-188.

- First Neutron Capture: $^{186}\text{W} + \text{n} \rightarrow ^{187}\text{W} + \gamma$
- Second Neutron Capture: $^{187}\text{W} + \text{n} \rightarrow ^{188}\text{W} + \gamma$

The resulting ^{188}W has a half-life of 69.4 days and decays to Rhenium-188.[1] This parent-daughter isotope pair is used in a device known as a $^{188}\text{W}/^{188}\text{Re}$ generator. The longer half-life of the parent ^{188}W allows for a continuous supply of the short-lived therapeutic daughter, ^{188}Re (half-life ~17 hours), which can be "milked" or eluted from the generator for clinical use.[3] Rhenium-188 is a beta-emitter used in therapies for cancer and other medical conditions.[9]



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Workflow for the production of therapeutic Rhenium-188 from **Tungsten-186**.

Experimental Methodologies

The determination of the nuclear properties of **Tungsten-186** involves a range of sophisticated experimental techniques. While detailed, step-by-step laboratory protocols are specific to the institution and experiment, the fundamental principles of these methods are outlined below.

- Principle: Mass spectrometry is the primary technique used to determine the natural abundance and precise atomic mass of isotopes.
- Methodology Overview:
 - Ionization: A sample of natural tungsten is vaporized and ionized to create positively charged ions.
 - Acceleration: The ions are accelerated by an electric field to give them all the same kinetic energy.
 - Deflection: The accelerated ions then enter a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion.

- Detection: A detector measures the position and intensity of the deflected ions. Lighter isotopes (like ^{182}W) are deflected more than heavier ones (like ^{186}W). The relative intensity of the ion beam at each mass position gives the isotopic abundance.
- Principle: Nuclear spin and parity are determined by studying the angular distribution of particles from nuclear reactions or the energies of emitted gamma rays.
- Methodology Overview (e.g., using Polarized Deuterons):
 - Target Preparation: A thin foil of enriched **Tungsten-186** is prepared as a target.
 - Particle Bombardment: The target is bombarded with a beam of particles, such as polarized deuterons (in a (d,p) reaction), where the spins of the deuterons are aligned in a specific direction.[\[10\]](#)
 - Reaction and Detection: The incoming deuteron interacts with a ^{186}W nucleus, and an outgoing proton is produced, leaving the nucleus in an excited state. The angular distribution and polarization of these outgoing protons are measured.
 - Analysis: The observed angular distribution patterns are compared with theoretical predictions from nuclear models (like the Distorted Wave Born Approximation - DWBA). [\[10\]](#) The specific pattern is uniquely characteristic of the spin and parity of the final nuclear state.
- Principle: For extremely long-lived isotopes like **Tungsten-186**, direct observation of decay is impractical. Instead, experiments are designed to detect the rare decay products over a long period in a low-background environment.
- Methodology Overview (for Alpha Decay):
 - Low-Background Environment: The experiment is conducted deep underground to shield it from cosmic rays, which would create interfering background signals.
 - High-Purity Sample: A sample of tungsten with a known mass is used.
 - Sensitive Detectors: Highly sensitive detectors, such as cryogenic scintillating bolometers, are used.[\[11\]](#) These detectors can measure the tiny amount of energy deposited by a

single alpha particle with high precision.

- Long-Term Measurement: The detector runs continuously for months or years, searching for energy depositions that match the expected Q-value of the theoretical alpha decay of ^{186}W . The absence of a statistically significant signal above the background allows researchers to set a lower limit on the half-life.[11][12]

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References

- 1. Tungsten - Wikipedia [en.wikipedia.org]
- 2. Isotopes of tungsten - Wikipedia [en.wikipedia.org]
- 3. tracesciences.com [tracesciences.com]
- 4. Tungsten-186 - isotopic data and properties [chemlin.org]
- 5. Isotope data for tungsten-186 in the Periodic Table [periodictable.com]
- 6. buyisotope.com [buyisotope.com]
- 7. Isotope data for tungsten-186 in the Periodic Table [periodictable.com]
- 8. nuclear physics - Why are all isotopes of tungsten considered (theoretically) unstable? - Physics Stack Exchange [physics.stackexchange.com]
- 9. Tungsten 186 W 186 Tungsten Isotope - China Isotope Development [asiaisotopeintl.com]
- 10. Spin and parity determinations in tungsten nuclei using polarized deuterons (Journal Article) | OSTI.GOV [osti.gov]
- 11. [PDF] Detection of the natural α decay of tungsten | Semantic Scholar [semanticscholar.org]
- 12. Isotopes_of_tungsten [chemeurope.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Nuclear Properties of Tungsten-186]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077642#what-are-the-nuclear-properties-of-tungsten-186]

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